

Introduction: The Unassuming Versatility of a Key Organophosphorus Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Diethyl (hydroxymethyl)phosphonate
CAS No.:	3084-40-0
Cat. No.:	B1293930

[Get Quote](#)

In the vast landscape of organic synthesis, certain molecules stand out for their exceptional utility and versatility. **Diethyl (hydroxymethyl)phosphonate** (DEHMP), a seemingly simple organophosphorus compound, is one such cornerstone intermediate.^[1] Characterized by a reactive hydroxymethyl group directly attached to a phosphonate core, DEHMP serves as a highly adaptable building block for chemists across diverse industries.^{[1][2]} Its unique structural features allow for a wide array of chemical transformations, making it an indispensable starting material for the synthesis of more complex molecules with tailored properties.^{[1][2]}

This guide, intended for researchers, scientists, and drug development professionals, delves into the synthesis, core reactivity, and multifaceted applications of DEHMP. We will explore the causality behind its synthetic utility, from its role in constructing carbon-carbon bonds to its incorporation into life-saving pharmaceuticals, advanced flame retardants, and potent agrochemicals.^{[2][3][4][5]} By grounding our discussion in established reaction mechanisms and providing practical, field-proven protocols, we aim to deliver a comprehensive resource that is both authoritative and immediately applicable in a laboratory setting.

Table 1: Physicochemical Properties of **Diethyl (hydroxymethyl)phosphonate**

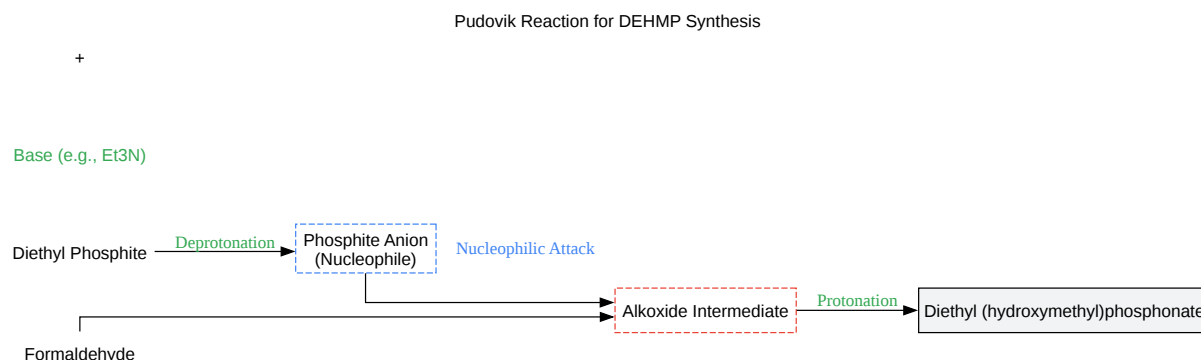
Property	Value	References
CAS Number	3084-40-0	[2][6][7]
Molecular Formula	C ₅ H ₁₃ O ₄ P	[2][6][8]
Molecular Weight	168.13 g/mol	[2][6][7]
Appearance	Clear colorless to yellow viscous liquid	[2][9][10]
Boiling Point	124-126 °C at 3 mmHg	[2][7][9][11]
Density	1.14 g/mL at 25 °C	[2][7][9]
Refractive Index (n ²⁰ /D)	1.444	[2][7][11]
Water Solubility	500 g/L at 20 °C	[10]
Storage Conditions	Room Temperature, Sealed in dry, Keep in dark place	[2][10][11][12]

Synthesis and Purification: Mastering the Pudovik Reaction

The most common and atom-economical method for preparing DEHMP is the base-catalyzed addition of diethyl phosphite to formaldehyde, a classic example of the Pudovik reaction.[1][4] This reaction is a cornerstone of organophosphorus chemistry for forming α -hydroxyphosphonates.[13][14][15]

Reaction Mechanism

The mechanism is initiated by the deprotonation of diethyl phosphite by a base (e.g., triethylamine), which generates a highly nucleophilic phosphite anion.[1] This anion then performs a nucleophilic attack on the electrophilic carbonyl carbon of formaldehyde. The resulting alkoxide intermediate is subsequently protonated by the conjugate acid of the base or another proton source, yielding the final DEHMP product.[1] Quantum chemical calculations have confirmed that the base plays a crucial role in promoting the proton transfer from the P(O)H group to the carbonyl, significantly lowering the activation energy of the reaction.[16]



[Click to download full resolution via product page](#)

Caption: Mechanism of the base-catalyzed Pudovik reaction.

Experimental Protocol: Synthesis of Diethyl (hydroxymethyl)phosphonate

This protocol is adapted from established procedures and offers a high-yield synthesis.[6]

Materials:

- Diethyl phosphite
- Paraformaldehyde
- Triethylamine (or Potassium Carbonate)
- Toluene (optional, as solvent)

Procedure:

- To a stirred suspension of paraformaldehyde (1.00 equiv) in diethyl phosphite (1.00 equiv), add triethylamine (0.10 equiv) as a catalyst.[6]
- Heat the resulting suspension to 90-100 °C. The mixture will become a clear solution and may begin to reflux.[6][17]
- Maintain this temperature and continue stirring for 3-4 hours. The reaction progress can be monitored by TLC.[6][17]
- After the reaction is complete, remove the excess triethylamine under reduced pressure.[17]
- Purification: Direct vacuum distillation of the crude product can lead to extensive decomposition.[17] Purification is best achieved using Kugelrohr distillation (125 °C, 0.05 mm) or a wiped-film molecular still to minimize thermal degradation and obtain the product as a colorless oil.[17] Yields of 95-96% have been reported using optimized procedures.[6]

Table 2: Comparison of Synthesis Conditions for DEHMP

Catalyst	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Triethylamine	Neat	90	3	96	[6]
Potassium Carbonate	Toluene	60	2	95	[6][11]
Triethylamine	Neat	120-130	4	49-65	[17]
Al ₂ O ₃ / KF	Neat	Room Temp.	0.5-2	~95	[16]

The Reactive Core: DEHMP as a Versatile Chemical Intermediate

DEHMP's utility stems from two primary reactive sites: the nucleophilic hydroxyl group and the potentially acidic proton on the carbon adjacent to the phosphorus atom. This duality allows it to participate in a wide range of transformations.

Reactions of the Hydroxyl Group

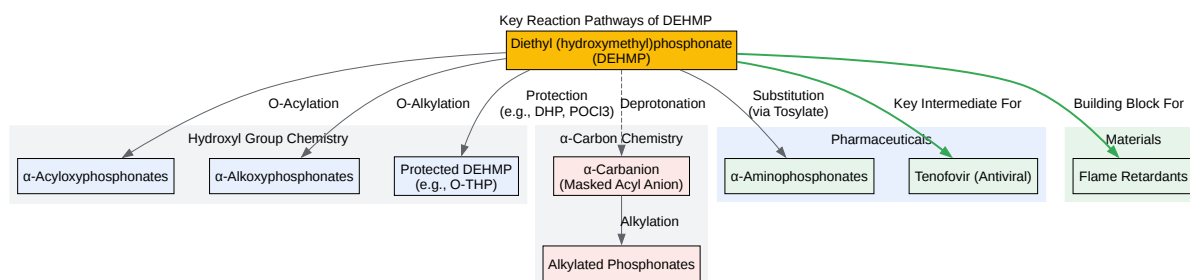
The hydroxyl moiety is a key functional handle for derivatization.^[1]

- **O-Acylation and O-Alkylation:** The hydroxyl group can be readily acylated or alkylated to produce α -acyloxy- and α -alkoxyphosphonates.^{[1][15][16]} These derivatives are not merely extensions of the DEHMP scaffold; many exhibit significant biological activities, including herbicidal and antifungal properties.^{[15][16][18]}
- **Mitsunobu Reaction:** DEHMP is a suitable substrate for the Mitsunobu reaction, enabling the conversion of the hydroxyl group to other functionalities under mild conditions.^{[9][10][11]}
- **Protection Chemistry:** To perform chemistry elsewhere on a molecule containing the DEHMP moiety, the hydroxyl group can be protected. A common strategy involves reaction with dihydropyran to form a stable tetrahydropyranyl (THP) ether, which can be easily removed later.^[17]

Reactions Involving the α -Carbon

The proximity of the electron-withdrawing phosphonate group acidifies the α -carbon proton.^{[19][20]}

- **Masked Acyl Anion Synthesis:** Deprotonation of the α -carbon generates a potent nucleophile, effectively a masked acyl anion. This anion is a workhorse in C-C bond formation, readily participating in alkylation and olefination reactions.^{[3][19][20]}
- **Horner-Wadsworth-Emmons (HWE) Reaction:** While DEHMP itself isn't a direct HWE reagent, its derivatives are. For example, oxidation of the hydroxyl group to an aldehyde, followed by reaction with a phosphonate ylide, or derivatization of the hydroxyl group into a leaving group, opens pathways for olefination. The protected form, diethyl [(2-tetrahydropyranyloxy)methyl]phosphonate, is particularly useful in the Wittig-Horner synthesis of enol ethers.^[17]



[Click to download full resolution via product page](#)

Caption: Core reactivity and synthetic applications of DEHMP.

Applications in High-Value Synthesis

The true measure of an intermediate is its impact on the synthesis of valuable final products. In this regard, DEHMP excels.

Pharmaceutical Synthesis

DEHMP is a critical intermediate in the pharmaceutical industry, most notably in the production of antiviral drugs.[21]

- **Tenofovir Synthesis:** It is a key building block for Tenofovir, a cornerstone medication used to treat HIV/AIDS and hepatitis B.[21][22] One synthetic route involves the reaction of an appropriate purine derivative with a tosylated form of DEHMP.[23] The commercial availability and reliability of DEHMP are crucial for the supply chain of this life-saving drug. [21][23]

- Bioactive Phosphonates: Its role extends to the synthesis of various phosphonates with potential anti-HIV-1 activity and compounds targeting neurological disorders.[2][7] The phosphonate moiety can act as a stable mimic of phosphate esters or carboxylates, enabling it to interact with and inhibit various enzymes.[1][13]

Flame Retardant Technology

The intrinsic phosphorus content of DEHMP makes it a valuable precursor for flame retardants.[2]

- Mechanism of Action: During combustion, phosphorus-containing compounds can act in both the gas phase (radical quenching) and the condensed phase (promoting the formation of a protective char layer).[24] This char layer insulates the underlying material from heat and oxygen, effectively suppressing the fire.[5]
- Applications: DEHMP is incorporated into formulations for materials like plastics and textiles to enhance fire resistance, a crucial safety feature in many industries.[2] It also serves as a starting material for synthesizing more complex and efficient phosphonate-based flame retardants.[5]

Agrochemical Development

DEHMP is a valuable intermediate in the synthesis of modern agrochemicals.[2]

- Herbicides and Pesticides: It is a building block for various herbicides and insecticides, contributing to enhanced crop protection.[2] Many α -acyloxyphosphonates derived from DEHMP have shown significant herbicidal activity.[16]

Spectroscopic Data and Safety

Accurate characterization and safe handling are paramount in any research setting.

Table 3: Spectroscopic Data for **Diethyl (hydroxymethyl)phosphonate**

Technique	Peak Assignments	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 1.35 (t, 6H, OCH ₂ CH ₃), 3.91 (t, 2H, HOCH ₂ P), 4.13-4.24 (m, 4H, OCH ₂ CH ₃), 4.81-4.86 (m, 1H, HOCH ₂ P)	[6]
¹³ C NMR (100 MHz, CDCl ₃)	δ 16.35 (d, OCH ₂ CH ₃), 56.87 (d, HOCH ₂ P), 62.51 (d, OCH ₂ CH ₃)	[6]
³¹ P NMR (175 MHz, CDCl ₃)	δ 24.52	[6]
FTIR (Neat, KBr)	Broad O-H stretch (~3300 cm ⁻¹), C-H stretches (~2980 cm ⁻¹), strong P=O stretch (~1230 cm ⁻¹), P-O-C stretch (~1020 cm ⁻¹)	[25]

Safety and Handling

DEHMP is an irritant and requires careful handling in a well-ventilated area, preferably a fume hood.[10][26]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[7][12]
- Handling: Avoid contact with skin and eyes.[12] Avoid inhalation of vapors or mists.[10][27]
- Storage: Store in a cool, dry place in a tightly sealed container away from incompatible materials.[10][12]

Conclusion

Diethyl (hydroxymethyl)phosphonate transcends its simple structure to serve as a powerful and versatile intermediate in modern organic synthesis. Its accessible synthesis via the Pudovik reaction, combined with the dual reactivity of its hydroxyl and phosphonate moieties, provides chemists with a reliable platform for C-C bond formation and functional group interconversion. From the synthesis of blockbuster antiviral drugs like Tenofovir to the

development of advanced flame retardants and agrochemicals, DEHMP's impact is both broad and profound. A thorough understanding of its chemistry, as outlined in this guide, is essential for researchers and scientists aiming to leverage the unique advantages of organophosphorus compounds in drug discovery and material science.

References

- Organic Syntheses. (n.d.). Diethyl [(2-tetrahydropyranyloxy)methyl]phosphonate. Org. Synth. Coll. Vol. 7, 165. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Abramov reaction. Retrieved from [\[Link\]](#)
- Wikiwand. (n.d.). Abramov reaction. Retrieved from [\[Link\]](#)
- Tu, Y., et al. (2023). Constructive On-DNA Abramov Reaction and Pudovik Reaction for DEL Synthesis. ACS Medicinal Chemistry Letters. Retrieved from [\[Link\]](#)
- Advances in the Synthesis and Applications of α -Hydroxy Phosphates. (2025). Journal of Chemical Research. Retrieved from [\[Link\]](#)
- Lookchem. (n.d.). **Diethyl (hydroxymethyl)phosphonate** Safety Data Sheets(SDS). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The reaction of diethyl (diethoxymethyl)phosphonate (57) with o-aminophenol. Retrieved from [\[Link\]](#)
- ProQuest. (n.d.). Synthesis, Crystal Structure, and Biological Activity of α -Hydroxyphosphonates. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2025). Exploring the Synthesis Applications of **Diethyl (hydroxymethyl)phosphonate**. Retrieved from [\[Link\]](#)
- Keglevich, G. (2018). Synthesis and Reactions of α -Hydroxyphosphonates. Molecules. Retrieved from [\[Link\]](#)
- Krečmerová, M. (2021). Phosphonates and Phosphonate Prodrugs in Medicinal Chemistry: Past Successes and Future Prospects. Pharmaceuticals. Retrieved from [\[Link\]](#)

- Capot Chemical Co., Ltd. (n.d.). MSDS of **diethyl (hydroxymethyl)phosphonate**. Retrieved from [\[Link\]](#)
- XiXisys. (n.d.). GHS 11 (Rev.11) SDS Word Download CAS: 3084-40-0 Name: **Diethyl (hydroxymethyl)phosphonate**. Retrieved from [\[Link\]](#)
- Keglevich, G. (2018). Synthesis and Reactions of α -Hydroxyphosphonates. PMC - NIH. Retrieved from [\[Link\]](#)
- He, Z. et al. (2022). Green and Effective Preparation of α -Hydroxyphosphonates by Ecocatalysis. MDPI. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Sourcing **Diethyl (hydroxymethyl)phosphonate**: A Guide for Procurement Managers. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of α -hydroxyphosphonate derivatives (3a-j). Retrieved from [\[Link\]](#)
- NIST. (n.d.). Diethyl hydroxymethylphosphonate. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **Diethyl (hydroxymethyl)phosphonate** - Optional[FTIR] - Spectrum. Retrieved from [\[Link\]](#)
- Frontiers. (2022). Hydroxy- and Amino-Phosphonates and -Bisphosphonates: Synthetic Methods and Their Biological Applications. Retrieved from [\[Link\]](#)
- ResearchGate. (2015). Synthesis of a novel phosphonate flame retardant and its application in epoxy resins. Retrieved from [\[Link\]](#)
- Veprho. (n.d.). Diethyl (Hydroxymethyl) Phosphonate | CAS 3084-40-0. Retrieved from [\[Link\]](#)
- ResearchGate. (2017). Synthesis of Ethyl (Diethoxymethyl)phosphinate Derivatives and Their Flame Retardancy in Flexible Polyurethane Foam. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Diethyl \(hydroxymethyl\)phosphonate | 3084-40-0 | Benchchem \[benchchem.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Diethyl \(hydroxymethyl\)phosphonate synthesis - chemicalbook \[chemicalbook.com\]](#)
- [7. Diethyl \(hydroxymethyl\)phosphonate technical grade 3084-40-0 \[sigmaaldrich.com\]](#)
- [8. chemscene.com \[chemscene.com\]](#)
- [9. Diethyl \(hydroxymethyl\)phosphonate CAS#: 3084-40-0 \[m.chemicalbook.com\]](#)
- [10. Diethyl \(hydroxymethyl\)phosphonate | 3084-40-0 \[amp.chemicalbook.com\]](#)
- [11. Diethyl \(hydroxymethyl\)phosphonate | 3084-40-0 \[chemicalbook.com\]](#)
- [12. Diethyl \(hydroxymethyl\)phosphonate Safety Data Sheets\(SDS\) lookchem \[lookchem.com\]](#)
- [13. Constructive On-DNA Abramov Reaction and Pudovik Reaction for DEL Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Synthesis, Crystal Structure, and Biological Activity of \$\alpha\$ -Hydroxyphosphonates - ProQuest \[proquest.com\]](#)
- [15. Synthesis and Reactions of \$\alpha\$ -Hydroxyphosphonates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Abramov reaction - Wikipedia \[en.wikipedia.org\]](#)
- [20. wikiwand.com \[wikiwand.com\]](#)

- [21. nbinno.com \[nbinno.com\]](#)
- [22. veeprho.com \[veeprho.com\]](#)
- [23. Phosphonates and Phosphonate Prodrugs in Medicinal Chemistry: Past Successes and Future Prospects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. spectrabase.com \[spectrabase.com\]](#)
- [26. XiXisys | GHS 11 \(Rev.11\) SDS Word 下载 CAS: 3084-40-0 Name: Diethyl \(hydroxymethyl\)phosphonate \[xixisys.com\]](#)
- [27. capotchem.cn \[capotchem.cn\]](#)
- [To cite this document: BenchChem. \[Introduction: The Unassuming Versatility of a Key Organophosphorus Building Block\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1293930/docs#introduction-the-unassuming-versatility-of-a-key-organophosphorus-building-block\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check